

Application Note: Comprehensive Analytical Characterization of 1-(p-Tolyl)cyclopropanamine Hydrochloride

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Compound of Interest

Compound Name:	1-(p-Tolyl)cyclopropanamine hydrochloride
CAS No.:	1134834-95-9
Cat. No.:	B1290646

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Introduction

1-(p-Tolyl)cyclopropanamine hydrochloride is a primary amine compound with a unique structural motif, incorporating both a tolyl group and a cyclopropane ring. Such molecules are of significant interest in medicinal chemistry and drug development as key intermediates or potential active pharmaceutical ingredients (APIs). Ensuring the identity, purity, and quality of this compound is paramount for its application in research and development and is a critical component of regulatory compliance. This application note provides a suite of detailed analytical protocols for the comprehensive characterization of **1-(p-Tolyl)cyclopropanamine hydrochloride**, designed for researchers, scientists, and drug development professionals. The methodologies described herein are grounded in fundamental analytical principles and are designed to be self-validating systems, ensuring robust and reliable results.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **1-(p-Tolyl)cyclopropanamine hydrochloride** is essential for the development of appropriate analytical methods.

Property	Value	Reference
Chemical Name	1-(p-Tolyl)cyclopropanamine hydrochloride	[1]
CAS Number	1134834-95-9	[1]
Molecular Formula	C ₁₀ H ₁₄ ClN	[1]
Molecular Weight	183.68 g/mol	[1]
Appearance	Solid (Expected)	-
Storage	Sealed in a dry environment at room temperature.	[1]

High-Performance Liquid Chromatography (HPLC) for Assay and Purity Determination

Causality and Experimental Choices: A reversed-phase HPLC method is the gold standard for quantifying the purity of non-volatile organic molecules like **1-(p-Tolyl)cyclopropanamine hydrochloride**. The selection of a C18 stationary phase provides a versatile hydrophobic surface for retaining the analyte. The mobile phase, a mixture of an organic solvent (acetonitrile) and an aqueous buffer, allows for the precise control of retention time. The addition of an acid, such as phosphoric or formic acid, is crucial to protonate the amine, ensuring a single ionic state and sharp, symmetrical peaks.[2] UV detection is suitable due to the presence of the aromatic tolyl group, which provides a strong chromophore.

Experimental Protocol: RP-HPLC

- Preparation of Mobile Phase:
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

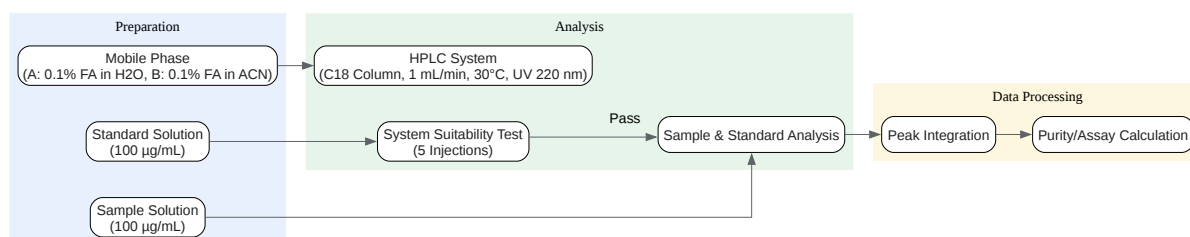
- Filter both phases through a 0.45 µm membrane filter and degas.
- Standard Solution Preparation (100 µg/mL):
 - Accurately weigh approximately 10 mg of **1-(p-Tolyl)cyclopropanamine hydrochloride** reference standard.
 - Dissolve in a 1:1 mixture of Mobile Phase A and B in a 100 mL volumetric flask and dilute to the mark.[\[3\]](#)
- Sample Solution Preparation (100 µg/mL):
 - Accurately weigh approximately 10 mg of the **1-(p-Tolyl)cyclopropanamine hydrochloride** sample.
 - Prepare the solution as described for the standard solution.[\[3\]](#)
- Chromatographic Conditions:

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Isocratic: 65% A / 35% B (Adjust as needed for optimal retention)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detector	UV at 220 nm
Run Time	10 minutes

- System Suitability:
 - Inject the standard solution five times.
 - The relative standard deviation (RSD) for the peak area should be ≤ 2.0%.

- The tailing factor for the analyte peak should be ≤ 2.0 .
- The theoretical plates should be ≥ 2000 .
- Analysis and Calculation:
 - Inject the standard and sample solutions in duplicate.
 - Calculate the percentage purity or assay using the following formula: % Purity/Assay = $(\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * 100$

HPLC Workflow Diagram



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Caption: Workflow for HPLC Purity and Assay Determination.

Gas Chromatography-Mass Spectrometry (GC-MS) for Structural Confirmation

Causality and Experimental Choices: GC-MS is a powerful technique for the identification of volatile and semi-volatile compounds. For a primary amine salt, direct analysis can be

challenging due to its low volatility and potential for thermal degradation. However, a robust method with a suitable inert column and temperature program can often yield reliable results. The mass spectrometer provides a fragmentation pattern, which acts as a "molecular fingerprint," allowing for unambiguous identification. A dimethylpolysiloxane-based capillary column is a good starting point due to its general-purpose nature and thermal stability.[4]

Experimental Protocol: GC-MS

- Sample Preparation (1 mg/mL):
 - Accurately weigh approximately 10 mg of **1-(p-Tolyl)cyclopropanamine hydrochloride**.
 - Dissolve in 10 mL of methanol. The hydrochloride salt should be sufficiently soluble.

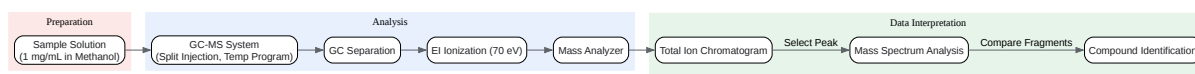
- GC-MS Conditions:

Parameter	Condition
Column	5% Phenyl Polymethylsiloxane, 30 m x 0.25 mm, 0.25 µm
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL, Split mode (e.g., 20:1)
Oven Program	Start at 100 °C, hold 2 min, ramp to 280 °C at 15 °C/min, hold 5 min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-450 amu

- Data Analysis:
 - Identify the peak corresponding to 1-(p-Tolyl)cyclopropanamine.

- Analyze the mass spectrum. The molecular ion of the free base ($C_{10}H_{13}N$) is expected at m/z 147.22.
- Characteristic fragments would likely arise from the loss of the amino group, cleavage of the cyclopropane ring, and fragmentation of the tolyl group. The tropylium ion (m/z 91) is a common fragment for toluene-containing compounds. Cleavage alpha to the nitrogen is also a common fragmentation pathway for amines.[5]

GC-MS Workflow Diagram



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Caption: Workflow for GC-MS based structural identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Unambiguous Structural Elucidation

Causality and Experimental Choices: NMR spectroscopy is the most definitive analytical technique for structural confirmation. 1H NMR provides information about the chemical environment of protons, their connectivity, and relative numbers. ^{13}C NMR provides information about the carbon skeleton. A deuterated solvent like DMSO- d_6 is a good choice as it will dissolve the hydrochloride salt and the amine protons (NH_3^+) are often observable as a broad singlet.[6][7]

Experimental Protocol: 1H and ^{13}C NMR

- Sample Preparation:
 - Dissolve approximately 10-15 mg of the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).

- Instrumental Parameters:
 - Spectrometer: 400 MHz or higher for better resolution.
 - Techniques: Standard ^1H , ^{13}C , and optionally 2D experiments like COSY and HSQC for full assignment.
- Expected ^1H NMR Spectral Features (in DMSO- d_6):
 - Aromatic Protons: Two doublets in the ~ 7.0 - 7.4 ppm region, characteristic of a para-substituted benzene ring.
 - Amine Protons (NH_3^+): A broad singlet, typically downfield (~ 8.5 - 9.0 ppm), which would exchange upon addition of D_2O .[\[7\]](#)[\[8\]](#)
 - Cyclopropane Protons: Complex multiplets in the upfield region (~ 1.2 - 2.8 ppm).[\[7\]](#)
 - Methyl Protons ($-\text{CH}_3$): A singlet around ~ 2.3 ppm.[\[9\]](#)
- Expected ^{13}C NMR Spectral Features:
 - Aromatic Carbons: Signals in the ~ 120 - 140 ppm range.
 - Cyclopropane Carbons: Signals in the upfield region, typically ~ 10 - 40 ppm.
 - Methyl Carbon: A signal around ~ 20 ppm.

NMR Structure-Spectrum Relationship Diagram

Caption: Correlation of molecular structure with ^1H NMR regions.

Fourier-Transform Infrared (FTIR) Spectroscopy

Causality and Experimental Choices: FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. For **1-(p-Tolyl)cyclopropanamine hydrochloride**, we expect to see characteristic absorptions for the ammonium (NH_3^+) group, the aromatic ring, and C-H bonds. The hydrochloride salt form significantly alters the N-H stretching region compared to the free amine.[\[10\]](#) Instead of sharp

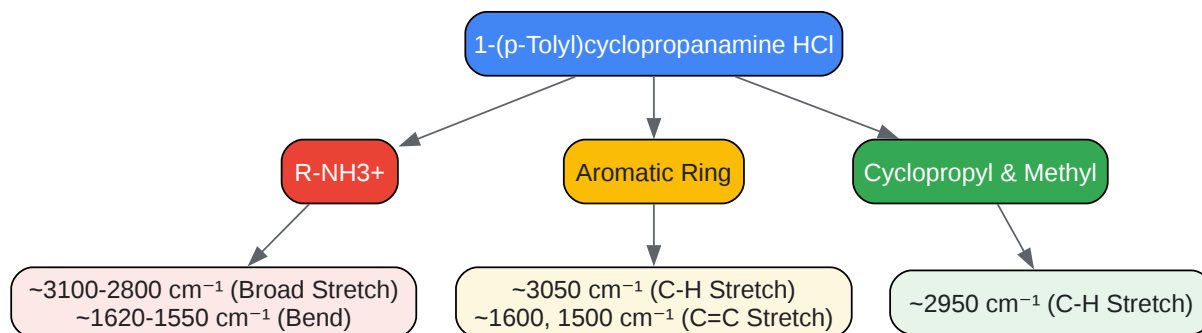
bands around 3300-3500 cm^{-1} , a very broad and strong absorption band is expected for the N-H stretch of the ammonium salt, often spanning from 2800 to 3200 cm^{-1} .^{[10][11]}

Experimental Protocol: FTIR-ATR

- Sample Preparation:
 - Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.
 - Apply pressure to ensure good contact.
- Data Acquisition:
 - Scan the sample typically from 4000 to 650 cm^{-1} .
 - Collect a background spectrum of the clean ATR crystal before the sample.
- Expected Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3100-2800 (very broad)	N-H Stretch	Primary Ammonium (R-NH_3^+)
~3050-3000	C-H Stretch	Aromatic
~2950-2850	C-H Stretch	Alkyl (Methyl/Cyclopropyl)
~1600, ~1500	C=C Stretch	Aromatic Ring
~1620-1550	N-H Bend	Primary Ammonium (R-NH_3^+)
~820	C-H Bend (out-of-plane)	1,4-Disubstituted (para) Aromatic

FTIR Functional Group Diagram



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Caption: Key functional groups and their expected FTIR absorptions.

Method Validation according to ICH Q2(R1)

Trustworthiness and Self-Validation: Any analytical method intended for quality control must be validated to demonstrate its suitability for the intended purpose.^[12] The International Council for Harmonisation (ICH) Q2(R1) guideline provides a framework for this validation.^{[13][14]} The following table outlines the key validation parameters for the HPLC purity method described in Section 1.0.

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the method can assess the analyte unequivocally in the presence of impurities, degradants, or excipients.	Peak purity analysis (e.g., via DAD) shows no co-elution. Forced degradation studies show resolution > 2 between analyte and major degradants.
Linearity	To demonstrate a proportional relationship between analyte concentration and detector response.	Correlation coefficient (r^2) $\geq$ 0.999 over a specified range.
Range	The concentration interval over which the method is precise, accurate, and linear.	For assay: 80-120% of the test concentration. For purity: From reporting threshold to 120% of the specification. [13]
Accuracy	The closeness of test results to the true value.	% Recovery of 98.0% to 102.0% for spiked samples at different concentration levels (e.g., 80%, 100%, 120%).
Precision	The closeness of agreement among a series of measurements.	Repeatability (Intra-assay): $RSD \leq 2.0\%$ for 6 replicate injections. Intermediate Precision: $RSD \leq 2.0\%$ between different analysts, days, or equipment.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Signal-to-Noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1; $RSD \leq 10\%$ at this concentration.

Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters.	No significant change in results when varying parameters like mobile phase composition ($\pm 2\%$), column temperature ($\pm 5\text{ }^{\circ}\text{C}$), flow rate ($\pm 0.1\text{ mL/min}$).
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